

"physical and chemical properties of 2-Methyl-6-nitroanisole"

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Compound of Interest

Compound Name: 2-Methyl-6-nitroanisole

Cat. No.: B171494

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An In-depth Technical Guide to 2-Methyl-6-nitroaniline

Disclaimer: This technical guide focuses on the physical and chemical properties of 2-Methyl-6-nitroaniline. Initial searches for "**2-Methyl-6-nitroanisole**" yielded limited technical data, suggesting a potential misidentification in the original query. 2-Methyl-6-nitroaniline is a structurally similar and well-documented compound, and it is presumed that this is the compound of interest for this detailed report.

This guide provides a comprehensive overview of the physical and chemical properties of 2-Methyl-6-nitroaniline, tailored for researchers, scientists, and professionals in drug development.

Chemical Identity and Structure

2-Methyl-6-nitroaniline, also known as 6-Nitro-o-toluidine or 2-Amino-3-nitrotoluene, is an organic compound with the chemical formula $C_7H_8N_2O_2$.^[1]^[2] It is characterized by an aniline ring substituted with a methyl group and a nitro group.^[2]

Table 1: Compound Identification

Identifier	Value
IUPAC Name	2-methyl-6-nitroaniline
CAS Number	570-24-1 [1] [2] [3]
Molecular Formula	C ₇ H ₈ N ₂ O ₂ [1] [2]
Molecular Weight	152.15 g/mol [1] [2] [4] [5]
SMILES	Cc1ccccc(c1N)--INVALID-LINK--=O [1]
InChI	1S/C7H8N2O2/c1-5-3-2-4-6(7(5)8)9(10)11/h2-4H,8H2,1H3 [1]
InChIKey	FCMRHMPITHLLA-UHFFFAOYSA-N [6]

Physical Properties

2-Methyl-6-nitroaniline is a solid at room temperature, appearing as a light yellow to orange or brownish-red crystalline powder.[\[1\]](#)[\[2\]](#)

Table 2: Physical Properties of 2-Methyl-6-nitroaniline

Property	Value	Source
Melting Point	93-96 °C	[1]
Boiling Point	124 °C at 1 mmHg	[1]
Solubility	Insoluble in water. Soluble in organic solvents.	[7]
Appearance	Light yellow to Yellow to Orange powder to crystal	[1]

Chemical Properties and Reactivity

2-Methyl-6-nitroaniline is a versatile chemical intermediate.[\[2\]](#) Its reactivity is influenced by the presence of the amino, nitro, and methyl groups on the benzene ring.[\[2\]](#)

- Reactivity Profile: It is incompatible with acids, acid chlorides, acid anhydrides, chloroformates, and strong oxidizing agents.[7]
- Air and Water Reactions: The compound is sensitive to prolonged exposure to air and is insoluble in water.[7]

It is widely used in the synthesis of azo dyes, pharmaceuticals, and as a reagent in analytical chemistry.[2]

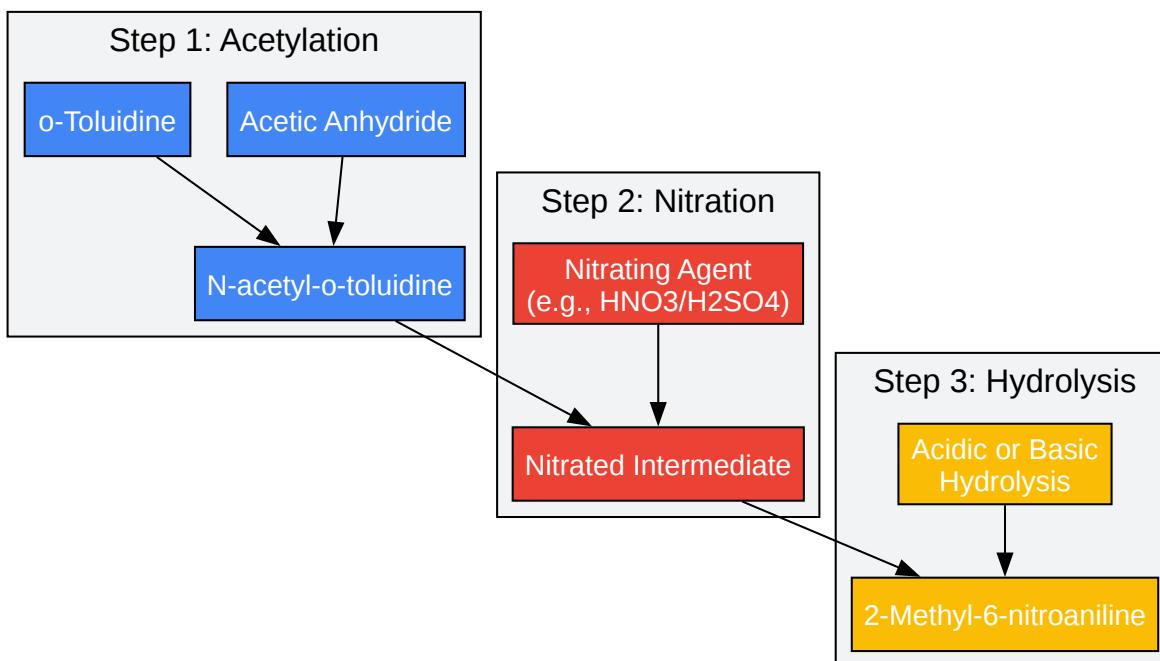
Experimental Protocols

Synthesis of 2-Methyl-6-nitroaniline

A common method for the synthesis of 2-Methyl-6-nitroaniline involves the nitration of 2-methylaniline (o-toluidine) after protection of the amino group by acetylation, followed by hydrolysis.[8][9]

Experimental Workflow for Synthesis

Synthesis of 2-Methyl-6-nitroaniline

[Click to download full resolution via product page](#)*Synthesis workflow for 2-Methyl-6-nitroaniline.*

Detailed Methodology:

- Acetylation of o-Toluidine: o-Toluidine is reacted with acetic anhydride to protect the amino group. The reaction is typically carried out at a controlled temperature.[10]
- Nitration: The resulting N-acetyl-o-toluidine is then nitrated using a mixture of nitric acid and sulfuric acid. The temperature of this step is carefully controlled to prevent over-nitration and side reactions.[10]
- Hydrolysis: The nitro-acetylated intermediate is hydrolyzed under acidic or basic conditions to remove the acetyl group and yield 2-Methyl-6-nitroaniline.[10] The product can then be purified by recrystallization.[8] An improved method involves separating the acetylation and

nitration steps to better control the reaction temperature, leading to a higher purity product. [9][11]

Spectral Data

Spectroscopic data is crucial for the identification and characterization of 2-Methyl-6-nitroaniline.

Table 3: Spectral Data for 2-Methyl-6-nitroaniline

Technique	Key Features
¹ H NMR	Spectral data is available and can be used for structural confirmation.[6]
¹³ C NMR	Provides information on the carbon skeleton of the molecule.
IR Spectroscopy	Characteristic peaks for N-H, C-H (aromatic and aliphatic), and N-O stretching vibrations are expected.
Mass Spectrometry	The molecular ion peak would be observed at m/z 152.[4]

Safety and Handling

2-Methyl-6-nitroaniline is classified as toxic if swallowed, in contact with skin, or if inhaled.[12] It is also harmful to aquatic life with long-lasting effects.[12]

Handling Precautions:

- Wear protective gloves, clothing, eye, and face protection.
- Use only outdoors or in a well-ventilated area.
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[12]
- Wash thoroughly after handling.

- Do not eat, drink, or smoke when using this product.[[12](#)]

Storage:

- Store in a cool, dark, and well-ventilated place.[[1](#)]
- Keep the container tightly closed.

Applications

2-Methyl-6-nitroaniline is a significant intermediate in various industrial applications:

- Dyes and Pigments: It is a precursor for the synthesis of azo dyes.[[2](#)]
- Pharmaceuticals: It is used in the development of certain pharmaceutical compounds.[[2](#)]
- Chemical Research: It serves as a building block in organic synthesis.

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References

1. 2-甲基-6-硝基苯胺 99% | Sigma-Aldrich [sigmaaldrich.com]
2. chemimpex.com [chemimpex.com]
3. spectrumchemical.com [spectrumchemical.com]
4. 2-Methyl-6-nitroaniline | C7H8N2O2 | CID 11298 - PubChem [pubchem.ncbi.nlm.nih.gov]
5. 2-Methyl-6-nitroaniline (CAS 570-24-1) - Chemical & Physical Properties by Cheméo [chemeo.com]
6. 2-Methyl-6-nitroaniline(570-24-1) 1H NMR spectrum [chemicalbook.com]
7. 2-Methyl-6-nitroaniline | 570-24-1 [chemicalbook.com]
8. Page loading... [wap.guidechem.com]
9. researchgate.net [researchgate.net]

- 10. 2-Methyl-6-nitroaniline synthesis - chemicalbook [chemicalbook.com]
- 11. Synthesis Technique of 2-Methyl-6-nitroaniline | Semantic Scholar [semanticscholar.org]
- 12. 2-Methyl-6-nitroaniline | 570-24-1 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
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